

A Technical Guide to the Physical Constants of 1,1,1-Trimethoxypropane-d5

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Compound of Interest

Compound Name: 1,1,1-Trimethoxypropane-d5

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This technical guide provides a comprehensive overview of the available physical data for **1,1,1-Trimethoxypropane-d5**. Due to the current absence of experimentally determined physical constants for the deuterated species in publicly accessible literature, this document presents the known physical properties of its non-deuterated analogue, 1,1,1-Trimethoxypropane. Furthermore, it discusses the anticipated isotopic effects on these properties and outlines general experimental protocols for their determination.

Introduction to 1,1,1-Trimethoxypropane-d5

1,1,1-Trimethoxypropane-d5 is a deuterated isotopologue of 1,1,1-Trimethoxypropane. The replacement of five hydrogen atoms with deuterium can significantly alter the compound's metabolic fate and reaction kinetics due to the kinetic isotope effect, making it a valuable tool in mechanistic studies and as an internal standard in mass spectrometry. The physical properties of deuterated compounds can exhibit notable differences from their hydrogen-containing counterparts.^{[1][2]}

Physical Constants of 1,1,1-Trimethoxypropane (Non-deuterated)

As a baseline for understanding the properties of the deuterated compound, the following table summarizes the known physical constants of 1,1,1-Trimethoxypropane.

Physical Property	Value	Source
Molecular Formula	C ₆ H ₁₄ O ₃	[3]
Molecular Weight	134.17 g/mol	[3]
CAS Number	24823-81-2	[3][4]
Boiling Point	104.5 ± 20.0 °C at 760 mmHg	ChemSrc
Density	0.9 ± 0.1 g/cm ³	ChemSrc
Refractive Index	1.393	ChemSrc
Flash Point	25.4 ± 17.3 °C	ChemSrc
Vapor Pressure	35.8 ± 0.2 mmHg at 25°C	ChemSrc

Anticipated Isotopic Effects on Physical Properties

The substitution of protium (¹H) with deuterium (²H) introduces changes in the physical properties of a molecule, primarily due to the mass difference between the two isotopes.

- **Molecular Weight:** The molecular weight of **1,1,1-Trimethoxypropane-d5** will be higher than that of the non-deuterated form due to the greater mass of deuterium. The calculated molecular weight would be approximately 139.20 g/mol .
- **Boiling Point:** Deuterated compounds generally have a slightly higher boiling point than their non-deuterated analogs.[5] For example, the boiling point of heavy water (D₂O) is 101.4 °C, compared to 100.0 °C for H₂O.[5] A similar slight increase is expected for **1,1,1-Trimethoxypropane-d5**.
- **Density:** The density of deuterated compounds is also typically greater. Heavy water is about 10.6% denser than ordinary water.[5][6] A corresponding increase in density is anticipated for **1,1,1-Trimethoxypropane-d5**.
- **Vibrational Frequency:** The carbon-deuterium (C-D) bond has a lower vibrational frequency compared to the carbon-hydrogen (C-H) bond. This difference is fundamental to the kinetic isotope effect and can be observed using infrared (IR) spectroscopy.[7]

Experimental Protocols for Determination of Physical Constants

For novel or uncharacterized compounds like **1,1,1-Trimethoxypropane-d5**, the following general experimental protocols can be employed to determine key physical constants.

Determination of Boiling Point

The boiling point of a liquid can be determined using a distillation apparatus. The sample is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded. For small sample sizes, a micro-boiling point apparatus can be utilized. The Clausius-Clapeyron relation can be used to calculate the boiling point at different pressures if the latent heat of vaporization is known.^[8]

Determination of Density

A pycnometer or a digital density meter can be used for the precise determination of the density of a liquid sample. The mass of a known volume of the liquid is measured at a constant temperature.

Determination of Refractive Index

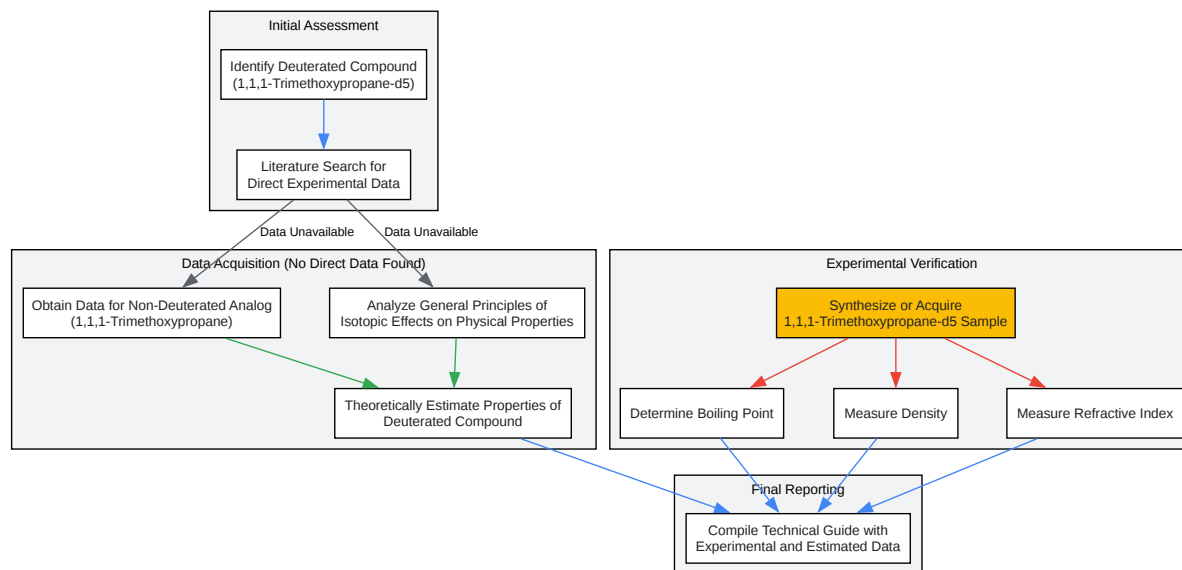
An Abbe refractometer is commonly used to measure the refractive index of a liquid. A drop of the sample is placed on the prism, and the instrument measures the extent to which light is bent as it passes through the sample. This measurement is typically performed at a standard temperature, such as 20°C.

Signaling Pathways and Biological Activity

1,1,1-Trimethoxypropane and its deuterated form are simple organic molecules and are not known to be involved in specific biological signaling pathways. Their primary utility in a biological context would be as a tracer or internal standard in metabolic studies.

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the characterization of a deuterated compound for which direct physical constant data is unavailable.



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Caption: Workflow for characterizing a deuterated compound with no existing data.

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